

# Essential Safety and Logistical Information for Handling BMS-582949 Hydrochloride

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## Compound of Interest

Compound Name: BMS-582949 hydrochloride

Cat. No.: B1667224

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For Researchers, Scientists, and Drug Development Professionals

This document provides comprehensive guidance on the safe handling, operation, and disposal of **BMS-582949 hydrochloride**, a potent and selective p38 $\alpha$  MAPK inhibitor. Adherence to these protocols is critical to ensure personnel safety and maintain a compliant laboratory environment. Given the high potency of this compound, it should be handled with caution as a potentially hazardous substance.

## I. Hazard Identification and Key Data

**BMS-582949 hydrochloride** is a potent kinase inhibitor. While a specific Occupational Exposure Limit (OEL) is not available, its high potency necessitates stringent handling procedures to minimize exposure. All personnel must be trained in handling potent compounds before working with this substance.

Table 1: Chemical and Pharmacological Data for BMS-582949

Property	Value	Reference
Mechanism of Action	Potent and highly selective p38 $\alpha$ MAPK inhibitor	[1]
IC <sub>50</sub> (p38 $\alpha$ )	13 nM	[1]
IC <sub>50</sub> (cellular TNF $\alpha$ )	50 nM	[1]
Molecular Formula	C <sub>22</sub> H <sub>26</sub> N <sub>6</sub> O <sub>2</sub> (free base)	MedChemExpress
CAS Number	912806-16-7 (hydrochloride)	[1]

## II. Personal Protective Equipment (PPE)

A risk assessment should be conducted for all procedures involving **BMS-582949 hydrochloride**. The following table outlines the minimum required PPE. For procedures with a higher risk of aerosol generation (e.g., weighing large quantities, sonication), enhanced respiratory protection and containment strategies are necessary.

Table 2: Recommended Personal Protective Equipment (PPE) for Handling **BMS-582949 Hydrochloride**

Operation	Gloves	Gown	Eye Protection	Respiratory Protection	Other
Receiving/Unpacking	Double Nitrile Gloves (ASTM D6978)	Disposable, back-closing gown	Safety Goggles	N95 Respirator (fit-tested)	Shoe Covers
Weighing (in a ventilated balance enclosure)	Double Nitrile Gloves (ASTM D6978)	Disposable, back-closing gown	Safety Goggles	N/A (within enclosure)	Sleeve Covers
Solubilization	Double Nitrile Gloves (ASTM D6978)	Disposable, back-closing gown	Safety Goggles and Face Shield	N/A (in a chemical fume hood)	Sleeve Covers
In-vivo Dosing	Double Nitrile Gloves (ASTM D6978)	Disposable, back-closing gown	Safety Goggles	N95 Respirator (if outside of a biosafety cabinet)	Shoe Covers
Waste Disposal	Double Nitrile Gloves (ASTM D6978)	Disposable, back-closing gown	Safety Goggles and Face Shield	N95 Respirator	Shoe Covers

Note: Gloves should be changed every 30-60 minutes or immediately upon known or suspected contact.<sup>[2]</sup> Gowns should be changed every 2-3 hours or immediately after a spill.<sup>[3]</sup>

### III. Operational Plans: Step-by-Step Guidance

#### A. Receiving and Unpacking

- Visually inspect the package for any signs of damage upon receipt.
- Don the appropriate PPE as outlined in Table 2.

- Transport the package to a designated area, preferably within a chemical fume hood.
- Carefully open the outer packaging and inspect the primary container for any breaches.
- If the container is compromised, treat it as a spill and follow the spill management protocol.
- Verify the label information and log the compound in the chemical inventory.
- Store the container in a tightly closed, labeled, and secure location.<sup>[4]</sup>

#### B. Weighing the Compound

- Perform all weighing operations within a ventilated balance enclosure or a powder containment hood to minimize aerosol generation.
- Don the appropriate PPE.
- Use disposable weighing tools (e.g., spatulas, weigh paper) where possible.
- Carefully transfer the desired amount of the compound.
- Clean the balance and surrounding surfaces with a damp wipe after weighing. Dispose of the wipe as hazardous waste.
- Seal the primary container and return it to storage.

#### C. Solubilization

- Conduct all solubilization procedures within a certified chemical fume hood.
- Don the appropriate PPE, including a face shield.
- Add the solvent to the vessel containing the weighed compound slowly to avoid splashing.
- If sonication is required, ensure the vessel is securely capped.
- Once dissolved, clearly label the solution with the compound name, concentration, solvent, and date.

## IV. Disposal Plan

All waste contaminated with **BMS-582949 hydrochloride** must be treated as hazardous chemical waste.<sup>[5]</sup>

### A. Waste Segregation and Collection

- Solid Waste: Place all contaminated solid waste (e.g., gloves, gowns, pipette tips, weighing paper) into a designated, sealable, and clearly labeled hazardous waste container.<sup>[5]</sup>
- Liquid Waste: Collect all solutions containing **BMS-582949 hydrochloride** in a dedicated, leak-proof, and shatter-resistant hazardous waste container.<sup>[5]</sup>
- Sharps: Dispose of any contaminated needles or syringes in a designated sharps container for hazardous waste.

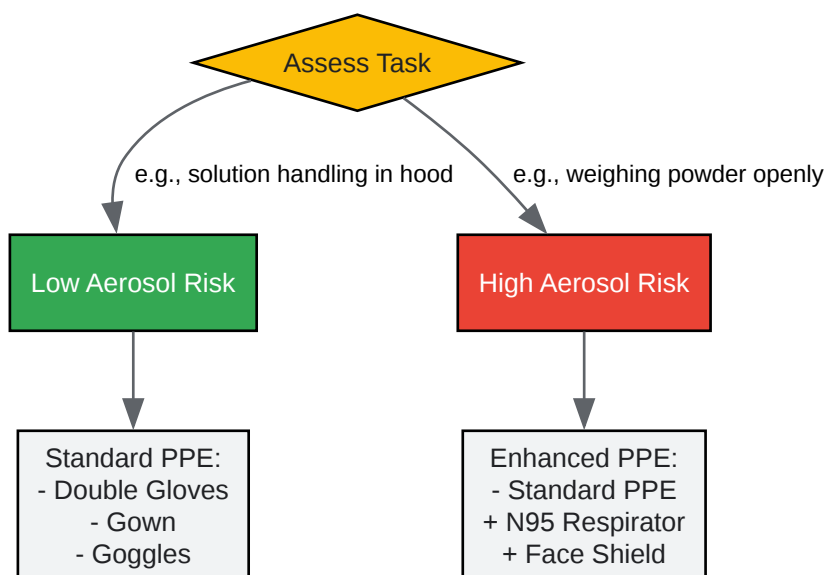
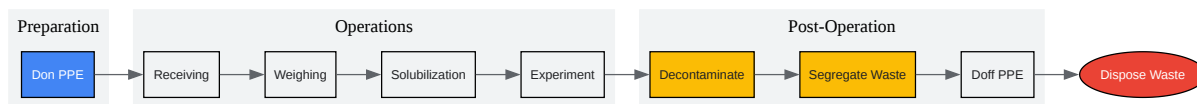
### B. Decontamination

- Decontaminate all surfaces and non-disposable equipment that have come into contact with the compound.
- A common procedure involves wiping surfaces first with a solvent (e.g., 70% ethanol) to solubilize the compound, followed by a cleaning agent.<sup>[5]</sup>
- Dispose of all cleaning materials as hazardous waste.

### C. Waste Disposal

- Follow your institution's guidelines for the disposal of hazardous chemical waste.
- Do not dispose of any waste containing **BMS-582949 hydrochloride** down the drain or in the regular trash.<sup>[5]</sup>
- Ensure all hazardous waste containers are properly labeled with "Hazardous Waste" and the chemical contents.<sup>[5]</sup>

## V. Visual Workflow Diagrams



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